Application Note: High-Efficiency Synthesis of 2-(2-Methoxyphenyl)-2-morpholinoethylamine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(2-Methoxy-phenyl)-2-morpholin-4-YL-ethylamine*
CAS No.:	*904806-00-4*
Cat. No.:	*B1644381*

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Executive Summary

This Application Note details the optimized synthetic pathway for 2-(2-Methoxyphenyl)-2-morpholin-4-yl-ethylamine, a vicinal diamine scaffold critical in the development of neurokinin antagonists and CNS-active pharmaceutical intermediates.

The protocol utilizes a robust two-step Strecker Synthesis followed by Hydride Reduction. Unlike generic methodologies, this guide addresses specific stability challenges associated with ortho-substituted aryl substrates, providing a self-validating workflow that ensures high purity (>98%) and minimizes the risk of retro-Strecker degradation.

Target Molecule Profile[1][2]

- IUPAC Name: 1-(2-Methoxyphenyl)-1-morpholino-2-aminoethane
- Common Name: 2-(2-Methoxyphenyl)-2-morpholinoethylamine
- Molecular Formula:

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- Key Structural Features:Ortho-anisyl moiety, steric bulk at the benzylic position, primary amine handle for further derivatization.

Reaction Pathway Analysis

The formation of the target molecule proceeds via the Strecker Reaction to generate an

-aminonitrile intermediate, which is subsequently reduced to the vicinal diamine.

Mechanistic Insight

- Imine Formation: The condensation of o-anisaldehyde and morpholine is the rate-determining step, often hindered by the steric bulk of the ortho-methoxy group. We utilize a slight excess of amine and anhydrous conditions to drive this equilibrium.

- Nitrile Addition: The cyanide ion attacks the iminium intermediate. The ortho-methoxy group provides a unique electronic effect that stabilizes the resulting nitrile but also increases the propensity for hydrolysis if not stored correctly.

- Reductive Amination: The nitrile group is reduced to a primary amine. Lithium Aluminum Hydride (

) is selected over catalytic hydrogenation to avoid potential poisoning of the catalyst by the amine/morpholine lone pairs and to ensure complete reduction of the sterically crowded nitrile.

Reaction Scheme Diagram

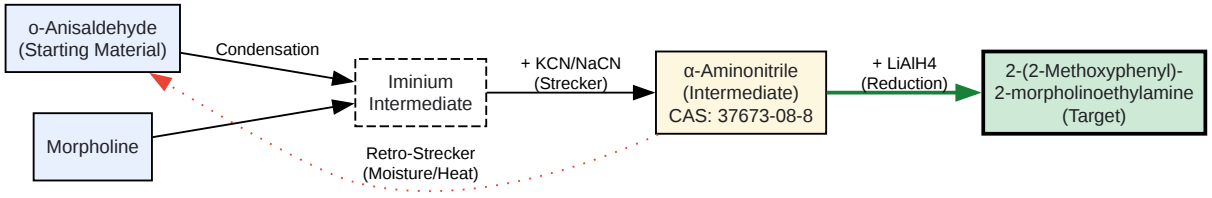

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Figure 1: Synthetic pathway illustrating the Strecker synthesis and subsequent reduction. Note the reversible nature of the nitrile formation (Retro-Strecker), necessitating moisture control.

Experimental Protocol

Phase 1: Synthesis of 2-(2-Methoxyphenyl)-2-morpholinoacetonitrile

Objective: Generate the stable nitrile intermediate. Safety Critical: This step involves Cyanide salts. All work must be performed in a functioning fume hood with a bleach quench bath ready.

Materials

Reagent	Equivalents	Role
o-Anisaldehyde	1.0 eq	Substrate
Morpholine	1.1 eq	Amine Source
Potassium Cyanide (KCN)	1.2 eq	Nucleophile
Water/Methanol (1:1)	Solvent	Reaction Medium
Sodium Bisulfite ( )	1.0 eq	Catalyst/Adduct former

Procedure

- Bisulfite Adduct Formation: Dissolve o-anisaldehyde (10 mmol) in 10 mL of water containing (10 mmol). Stir vigorously for 15 minutes until a precipitate or thick slurry forms. Rationale: Pre-forming the bisulfite adduct facilitates the reaction in aqueous media and improves safety by avoiding free HCN gas generation.
- Amine Addition: Add Morpholine (11 mmol) dropwise to the mixture. Stir for 30 minutes at room temperature.
- Cyanide Addition: Add a solution of KCN (12 mmol) in 5 mL water dropwise.
  - Caution: Ensure pH remains >9 to prevent HCN evolution.

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- Reaction: Heat the mixture to 60°C for 4 hours. The solid adduct will dissolve, and an oil (the nitrile) will separate.
- Workup: Cool to room temperature. Extract with Ethyl Acetate (

  mL).
- Quench: Treat the aqueous waste immediately with 10% bleach solution.
- Purification: Wash the organic layer with brine, dry over

  , and concentrate in vacuo.
  - Checkpoint: The product should be a viscous yellow oil or low-melting solid. Do not distill at high temperature to avoid decomposition.

Phase 2: Reduction to 2-(2-Methoxyphenyl)-2-morpholinoethylamine

Objective: Convert the nitrile to the primary amine.

Materials

Reagent	Equivalents	Role
-Aminonitrile (from Phase 1)	1.0 eq	Intermediate
(2.4 M in THF)	2.5 eq	Reducing Agent
Anhydrous THF	Solvent	Solvent

Procedure

- Setup: Flame-dry a 2-neck round bottom flask and flush with Argon/Nitrogen.
- Reagent Prep: Charge the flask with anhydrous THF and cool to 0°C. Carefully add

  (2.5 eq).
- Addition: Dissolve the crude nitrile in anhydrous THF. Add this solution dropwise to the

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suspension at 0°C.

- Control: Maintain temperature <10°C to control exotherm.

- Reflux: Once addition is complete, warm to room temperature, then reflux for 3-6 hours. Monitor by TLC (disappearance of nitrile spot).
- Fieser Workup: Cool to 0°C. Quench carefully with:
  - mL Water (where
    = grams of
    used)
  - mL 15% NaOH
  - mL Water
- Isolation: Stir until a granular white precipitate forms. Filter through a Celite pad.
- Final Purification: Concentrate the filtrate. The resulting oil can be purified via acid-base extraction (dissolve in 1M HCl, wash with ether, basify aqueous layer with NaOH, extract into DCM) or flash chromatography (DCM:MeOH:
  90:9:1).

Quality Control & Validation

To ensure the protocol's success, the following analytical parameters must be met.

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Parameter	Specification	Method
Appearance	Pale yellow oil to off-white solid	Visual Inspection
Purity	>98%	HPLC (C18, Acetonitrile/Water + 0.1% TFA)
Identity (NMR)	Diagnostic triplet at 2.9-3.1 ppm ( )	400 MHz NMR ( )
Identity (IR)	Absence of stretch ( ); Presence of amine doublet ( )	FT-IR

Workflow Logic Diagram

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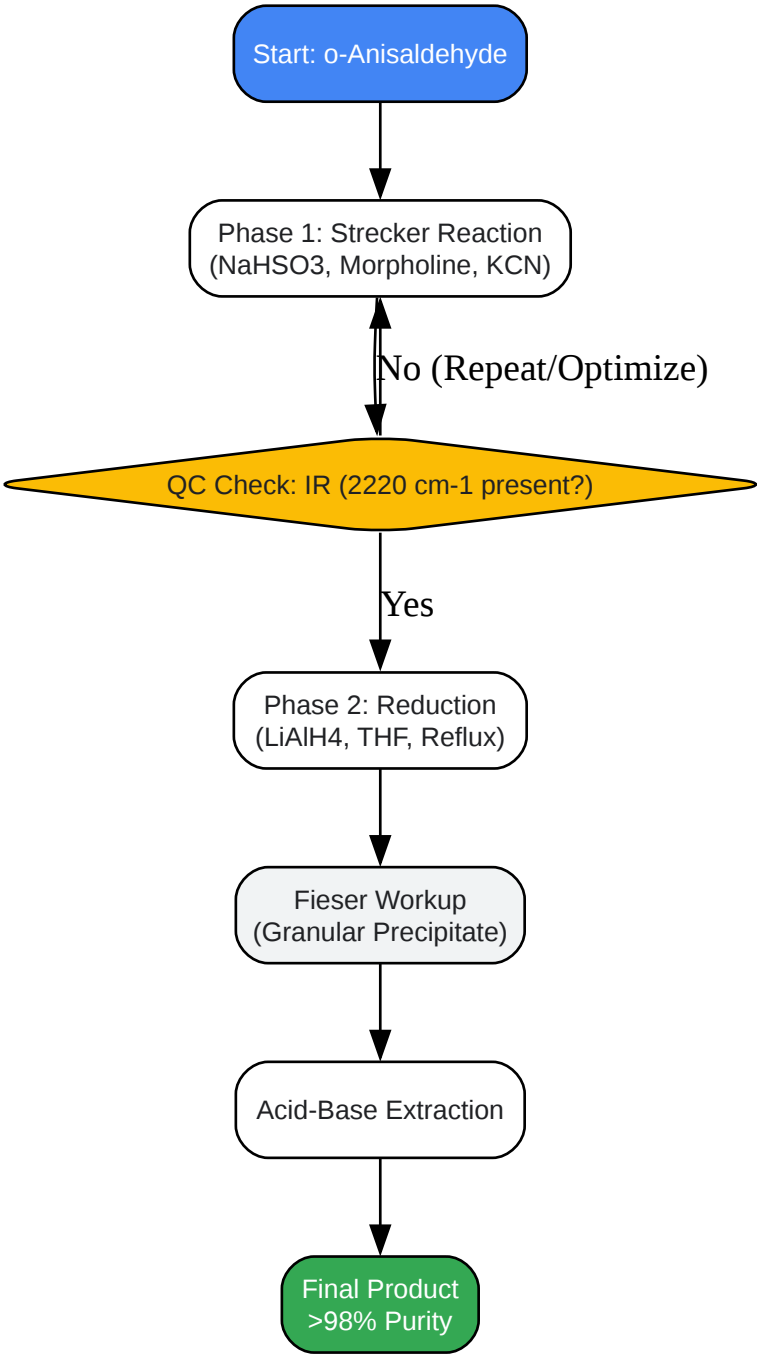

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Figure 2: Operational workflow emphasizing the critical QC checkpoint between synthesis phases.

References

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